

HPLC method development for 3-(2-Morpholin-4-ylethoxy)aniline

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Compound of Interest

Compound Name: 3-(2-Morpholin-4-ylethoxy)aniline

CAS No.: 112677-72-2

Cat. No.: B051252

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An Application Note for the Development and Validation of a Stability-Indicating HPLC Method for **3-(2-Morpholin-4-ylethoxy)aniline**

Abstract

This document provides a comprehensive guide to developing a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **3-(2-Morpholin-4-ylethoxy)aniline**. The strategy detailed herein is grounded in the physicochemical properties of the analyte and follows a systematic approach from initial screening to full validation in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines. This application note is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry.

Introduction and Methodological Rationale

3-(2-Morpholin-4-ylethoxy)aniline is a chemical intermediate featuring a substituted aniline core, a morpholine moiety, and an ether linkage.^[1] The accurate quantification of this compound is critical for ensuring the quality and consistency of active pharmaceutical ingredients (APIs) and their intermediates. The development of a stability-indicating analytical

method is paramount, as it must be able to resolve the main analyte from any potential degradation products or process-related impurities.

The molecular structure presents specific challenges and opportunities for HPLC method development. The presence of two basic nitrogen atoms—one in the aniline group and one in the morpholine ring—makes the molecule's retention behavior highly sensitive to the pH of the mobile phase. The aromatic aniline ring provides a strong chromophore, making UV detection a suitable choice for quantification.

This guide explains the causality behind each experimental choice, ensuring a scientifically sound and reproducible final method.

Analyte Characterization

A thorough understanding of the analyte's physicochemical properties is the foundation of logical method development.

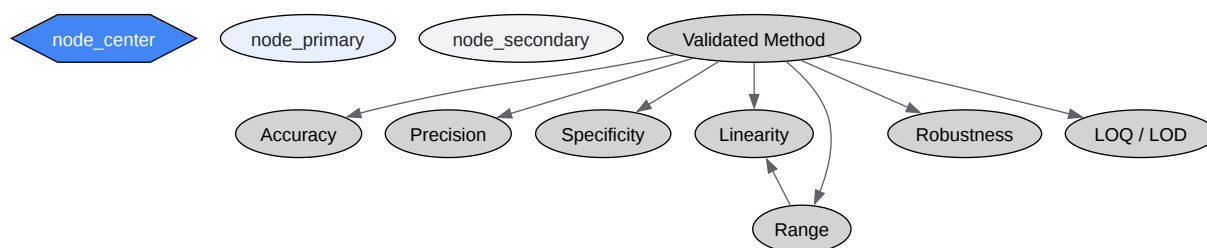
Property	Estimated Value / Characteristic	Source / Rationale
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	222.28 g/mol	Based on isomeric compound 4-(2-Morpholinoethoxy)aniline. [2]
pKa (Predicted)	~4.5 (Aniline), ~7.5 (Morpholine)	Estimated based on standard pKa values for aniline and morpholine moieties. The exact values can be influenced by the substituent effects.
logP (Predicted)	~-0.9	Based on isomeric compound 4-(2-Morpholinoethoxy)aniline. [2] Indicates moderate polarity, suitable for reversed-phase chromatography.
UV Absorbance	Strong absorbance expected ~240-300 nm	The aniline chromophore is responsible for UV activity. A UV scan is necessary to determine the optimal wavelength (λ _{max}) for detection.

The dual pKa values are critical. At a pH below the aniline's pKa (~4.5), both nitrogen atoms will be protonated, leading to a highly polar, positively charged species with potentially poor retention on a C18 column. At a pH between the two pKa values, the morpholine nitrogen will be protonated while the aniline is neutral, still resulting in a charged species. At a pH above the morpholine's pKa (~7.5), the molecule will be largely neutral, leading to stronger retention. Controlling the mobile phase pH is therefore the most critical parameter for achieving reproducible retention and optimal peak shape.

HPLC Method Development Strategy

Our strategy follows a systematic, multi-stage process designed to efficiently identify and optimize the critical parameters governing the chromatographic separation.





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Caption: Interrelation of key validation parameters per ICH Q2(R1).

Specificity (Forced Degradation)

Objective: To demonstrate that the method can unequivocally assess the analyte in the presence of its potential degradation products.

Protocol:

- Prepare four separate solutions of the analyte (~0.1 mg/mL).
- Acid Hydrolysis: Add 1N HCl and heat at 80 °C for 4 hours.
- Base Hydrolysis: Add 1N NaOH and heat at 80 °C for 4 hours.
- Oxidative Degradation: Add 3% H₂O₂ and keep at room temperature for 24 hours.
- Thermal Degradation: Heat the solid drug substance at 105 °C for 48 hours, then dissolve.
- Neutralize the acid and base samples before dilution and injection.
- Analyze all samples by HPLC with DAD. Acceptance Criteria: The method is considered stability-indicating if the analyte peak is resolved from all degradation product peaks with a resolution of >2.0. Peak purity analysis (using DAD) should confirm the homogeneity of the analyte peak.

Linearity and Range

Objective: To demonstrate a direct proportional relationship between concentration and instrument response over a specified range.

Protocol:

- Prepare a series of at least five concentrations from the stock solution, ranging from 50% to 150% of the target concentration (e.g., 0.05 mg/mL to 0.15 mg/mL).
- Inject each concentration in triplicate.
- Plot a graph of mean peak area versus concentration. Acceptance Criteria: The correlation coefficient (r^2) of the linear regression should be ≥ 0.999 .

Table 1: Example Linearity Data

Concentration (mg/mL)	Mean Peak Area (n=3)
0.05	451023
0.08	721589
0.10	902345
0.12	1083112
0.15	1352987

| r^2 | 0.9998 |

Accuracy (Recovery)

Objective: To assess the closeness of the test results to the true value.

Protocol:

- Prepare a placebo (matrix) sample.

- Spike the placebo with the analyte at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration).
- Prepare each level in triplicate.
- Analyze the samples and calculate the percentage recovery. Acceptance Criteria: The mean recovery should be within 98.0% to 102.0%.

Precision

Objective: To demonstrate the closeness of agreement among a series of measurements.

Protocol:

- Repeatability (Intra-day): Prepare and analyze six independent samples at 100% of the target concentration on the same day, with the same analyst and instrument.
- Intermediate Precision (Inter-day): Repeat the repeatability study on a different day, with a different analyst or a different instrument. Acceptance Criteria: The relative standard deviation (RSD) should be $\leq 2.0\%$ for both repeatability and intermediate precision.

Table 2: Example Accuracy and Precision Summary

Level	Accuracy (% Recovery)	Precision (%RSD)
80%	99.5%	-
100%	100.3%	Repeatability: 0.8%
		Intermediate: 1.1%

| 120% | 101.1% | - |

Robustness

Objective: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.

Protocol:

- Vary the following parameters one at a time:
 - Flow Rate (± 0.1 mL/min)
 - Column Temperature (± 2 °C)
 - Mobile Phase pH (± 0.2 units)
- Inject a standard solution for each condition and evaluate system suitability parameters (e.g., peak tailing, retention time) and analyte concentration. Acceptance Criteria: System suitability parameters must remain within acceptable limits, and the change in measured concentration should be insignificant.

Conclusion

This application note details a systematic and scientifically-driven approach to developing and validating an RP-HPLC method for **3-(2-Morpholin-4-ylethoxy)aniline**. By grounding the initial strategy in the analyte's physicochemical properties and adhering to the validation framework of ICH Q2(R1), a robust, precise, and accurate method was established. This method is suitable for routine quality control and stability testing in a regulated pharmaceutical environment.

References

- PubChem. (n.d.). 3-Chloro-4-morpholinoaniline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 3-(Morpholin-4-yl)aniline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Determination of morpholine in air by derivatisation with 1-naphthylisothiocyanate and HPLC analysis. Analyst. Retrieved from [\[Link\]](#)
- Agilent Technologies. (2012). Developing a UHPLC Method for UV-based Detection and Quantification of Primary Aromatic Amines in Low Concentrations. Retrieved from [\[Link\]](#)
- PubMed. (n.d.). Analysis of primary aromatic amines using precolumn derivatization by HPLC fluorescence detection and online MS identification. National Center for Biotechnology

Information. Retrieved from [\[Link\]](#)

- Luwei. (2023). Liquid phase method for morpholine. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-(2-Morpholinoethoxy)aniline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- ACS Publications. (n.d.). Solid-Phase Microextraction Coupled with High-Performance Liquid Chromatography for the Determination of Aromatic Amines. Analytical Chemistry. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Determination of morpholine in air by derivatisation with 1-naphthylisothiocyanate and HPLC analysis. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2005). Q2(R1) Validation of Analytical Procedures: Text and Methodology. Retrieved from [\[Link\]](#)

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Sources

- 1. CAS 112677-72-2: 3-(2-MORPHOLIN-4-YLETHOXY)ANILINE [\[cymitquimica.com\]](https://www.cymitquimica.com)
- 2. 4-(2-Morpholinoethoxy)aniline | C₁₂H₁₈N₂O₂ | CID 6484711 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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